

An In-depth Technical Guide to Pseudoptisine Chloride

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Compound of Interest

Compound Name: *Pseudoptisine chloride*

Cat. No.: *B8144814*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Pseudoptisine chloride, a quaternary protoberberine alkaloid isolated from the tubers of *Corydalis* species, has emerged as a compound of significant interest in pharmacological research. This technical guide provides a comprehensive overview of the discovery, history, chemical properties, and biological activities of **Pseudoptisine chloride**. Detailed experimental protocols for its isolation and key biological assays are presented, along with a summary of quantitative data. Furthermore, this guide illustrates the known signaling pathways and experimental workflows associated with its anti-inflammatory and anti-amnestic effects through detailed diagrams, offering a valuable resource for researchers and professionals in the field of drug discovery and development.

Discovery and History

Pseudoptisine was first isolated and its structure elucidated in 1977 by Tani, Nagakura, and Hattori from *Corydalis ophiocarpa*. The compound was identified as a protoberberine alkaloid, a class of naturally occurring isoquinoline alkaloids. Its structure was determined through spectroscopic analysis and chemical degradation. Initially, its biological activities were not extensively explored. However, subsequent research, notably in the late 2000s, has unveiled its potential as a therapeutic agent.

In 2008, a study by Hung et al. reported the isolation of Pseudocoptisine from *Corydalis Tuber* and was the first to describe its significant anti-amnestic and acetylcholinesterase (AChE) inhibitory activities[1][2]. This was followed by a 2009 publication by Yun et al. that detailed its potent anti-inflammatory effects in murine macrophages, elucidating the underlying molecular mechanisms involving the NF-κB and MAPK signaling pathways[3]. These seminal works have paved the way for further investigation into the therapeutic potential of **Pseudocoptisine chloride**.

Chemical and Physical Properties

Pseudocoptisine chloride is a quaternary ammonium salt with a rigid pentacyclic structure characteristic of the protoberberine alkaloid family.

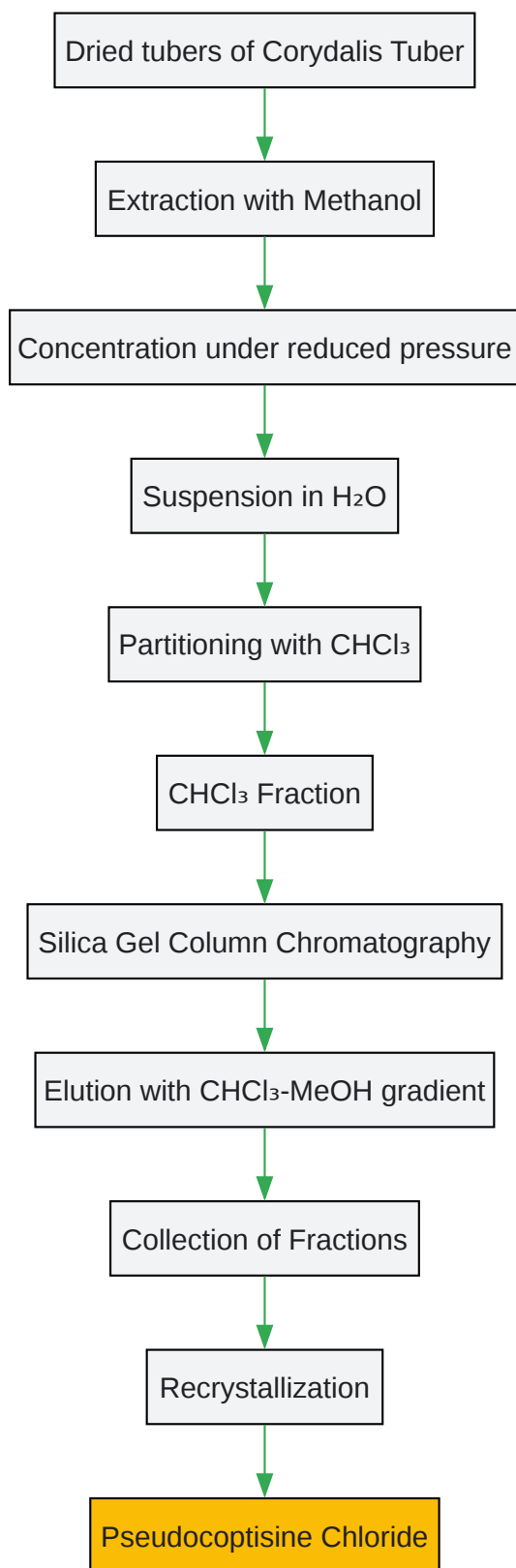
Property	Value	Reference
Chemical Formula	C ₁₉ H ₁₄ ClNO ₄	[4]
Molecular Weight	355.77 g/mol	[4]
CAS Number	30044-78-1	[4]
Appearance	Yellow solid	
Solubility	Soluble in DMSO	
SMILES	C12=--INVALID-LINK-- CCC5=CC6=C(OCO6)C=C15. [Cl-]	
InChI	InChI=1S/C19H14NO4.ClH/c1- 2-22-15-6-11-13(23-8-23)5- 10(11)12(15)4-3-14-9-17- 18(24-7-24)16(17)19(22)20- 21(14)1;/h1-2,5-6,9H,3-4,7- 8H2;1H/q+1;/p-1	

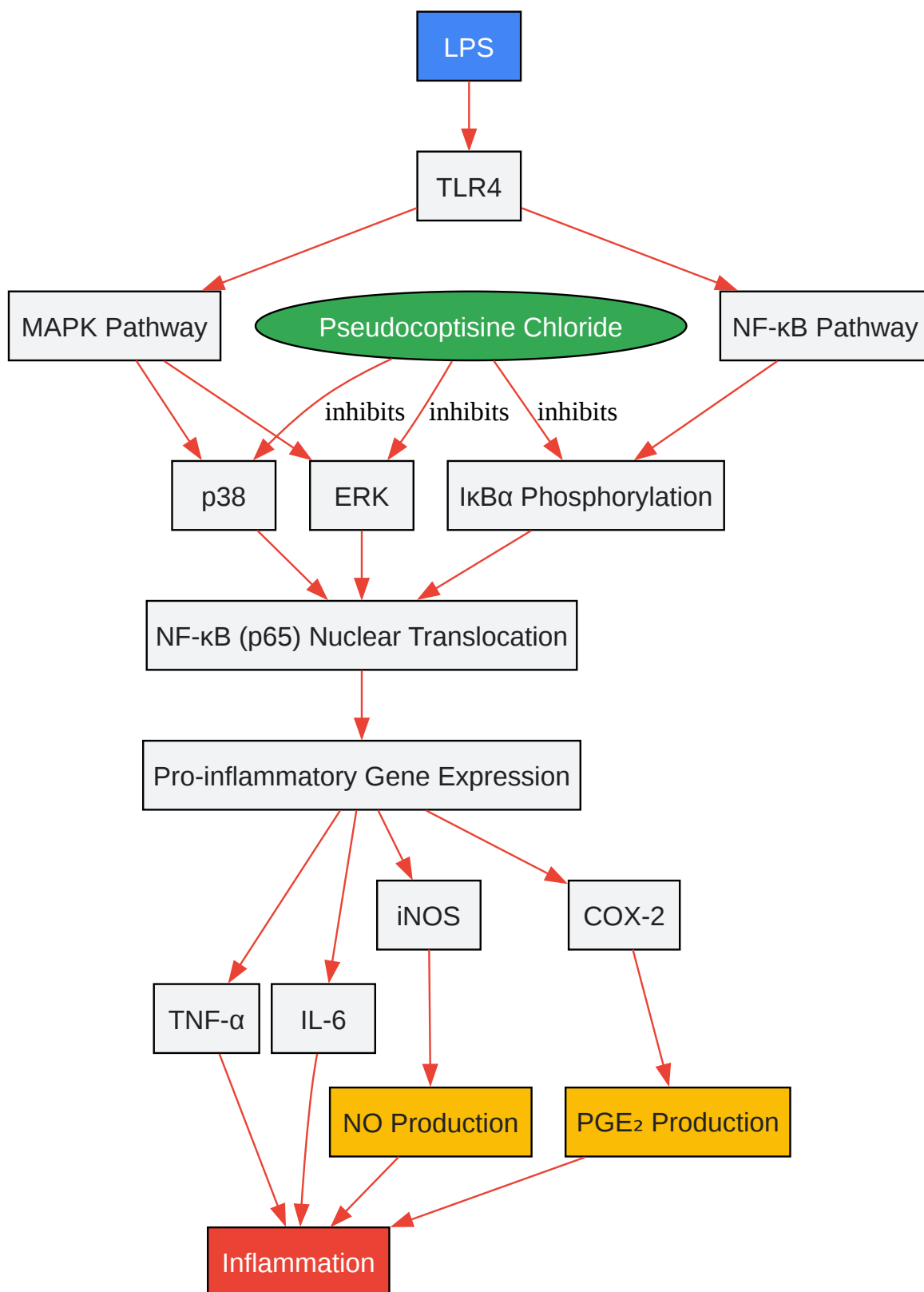
Experimental Protocols

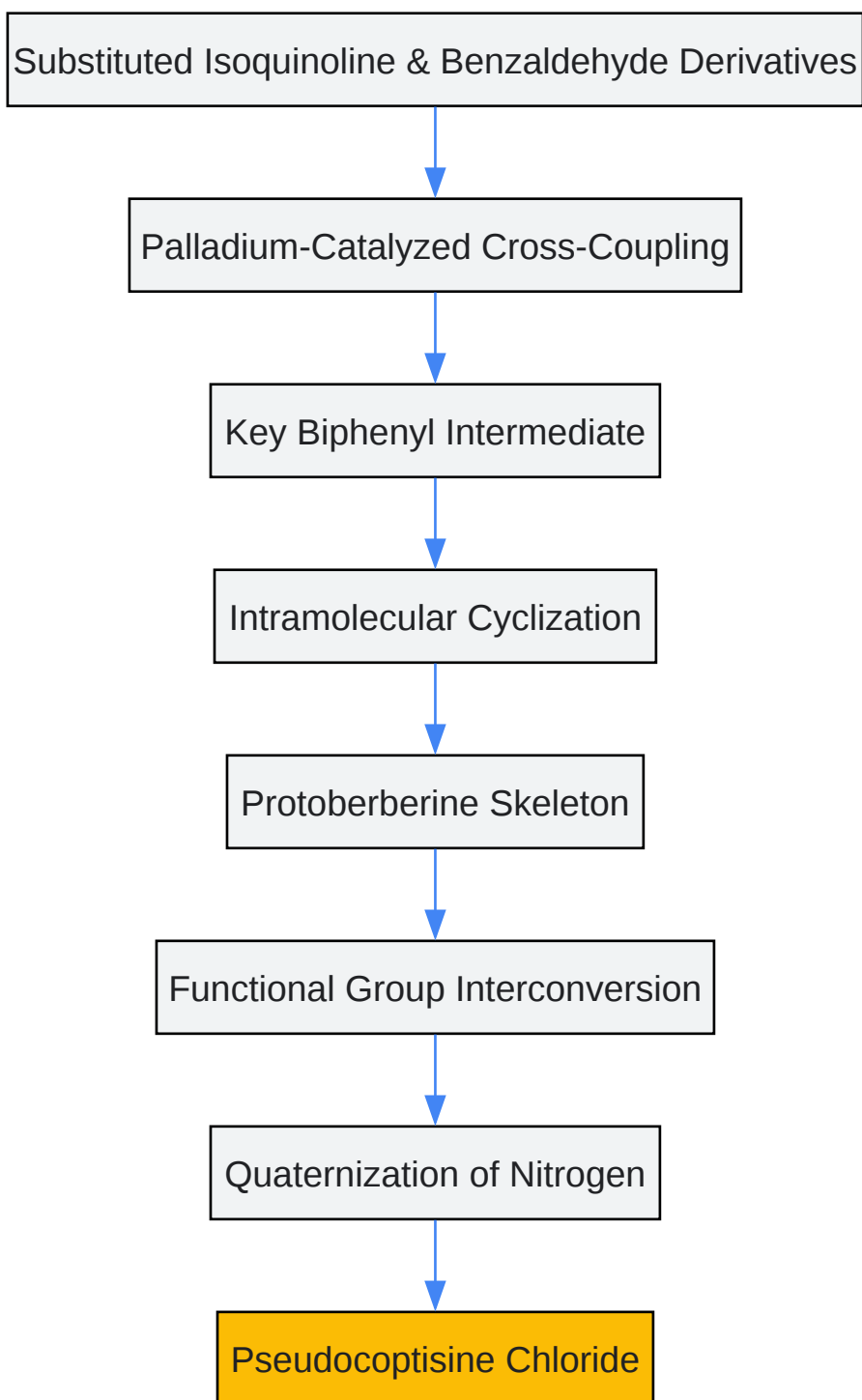
Isolation of Pseudocoptisine from *Corydalis Tuber*

The following protocol is based on the method described by Hung et al. (2008)[1][2].

Experimental Workflow for Isolation







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References

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- 4. researchgate.net [researchgate.net]
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